fundamental properties of 2,2'-bipyrrole

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Compound of Interest

Compound Name:	*2,2'-Bipyrrole*
CAS No.:	*10087-64-6*
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An In-Depth Technical Guide to the Fundamental Properties of **2,2'-Bipyrrole**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2'-Bipyrrole is a heterocyclic aromatic compound that serves as a cornerstone in diverse fields of chemical science. Comprising two pyrrole rings linked at their α-positions, this molecule's unique structural, electronic, and reactive characteristics make it an invaluable precursor in supramolecular chemistry, a key pharmacophore in medicinal chemistry, and a versatile building block for advanced materials. This guide provides a comprehensive exploration of the fundamental properties of **2,2'-bipyrrole**, delving into its synthesis, structural intricacies, spectroscopic signature, and chemical reactivity. By synthesizing established literature with practical insights, this document aims to equip researchers and development professionals with the foundational knowledge required to harness the full potential of this remarkable scaffold.

Introduction: The Significance of the 2,2'-Bipyrrole Core

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The **2,2'-bipyrrole** scaffold, with the chemical formula $C_8H_8N_2$, is more than a simple dimeric structure.[1][2] Its strategic importance stems from its prevalence in nature and its utility as a synthetic intermediate. The bipyrrole core is embedded within complex natural products, most notably the prodigiosin family of pigments, which exhibit a range of biological activities including anticancer properties.[3] Furthermore, it is a fundamental component of porphyrinoids like corroles and sapphyrins, molecules central to catalysis and photodynamic therapy.[3][4][5]

The two nitrogen atoms, capable of acting as both hydrogen bond donors and metal ion ligands, combined with a π-conjugated system that can be readily extended, bestow upon **2,2'-bipyrrole** a rich and tunable chemical profile. Its derivatives are being actively explored for applications ranging from conductive polymers to materials for organic light-emitting diodes (OLEDs).[5] Understanding its core properties is therefore critical for innovation in drug discovery, materials science, and molecular engineering.

Synthesis of the 2,2'-Bipyrrole Scaffold

The synthesis of **2,2'-bipyrrole** can be approached through several methodologies, each with distinct advantages depending on the desired scale and substitution pattern. The first reported synthesis dates back to 1962.[3]

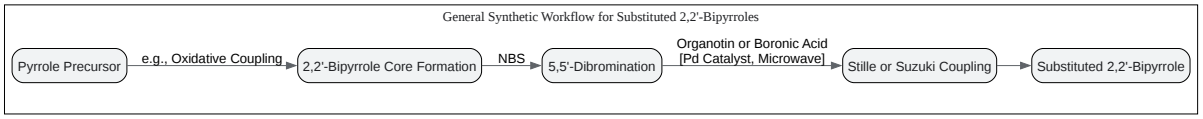
Common Synthetic Strategies

Modern synthetic routes often prioritize efficiency and yield. Key approaches include:

- Oxidative Coupling of Pyrrole: A direct method that involves the coupling of two pyrrole molecules using an oxidizing agent. This approach is conceptually simple but may require careful control of reaction conditions to manage selectivity and prevent over-oxidation.[3]
- Paal-Knorr Synthesis: A classical and versatile method for forming pyrrole rings. In the context of bipyrroles, this involves the reaction of a 1,4-dicarbonyl compound with an amine, where one of the starting materials already contains a pyrrole ring.[6]
- Synthesis from Pyrrolinones: This strategy utilizes substituted 2-pyrrolinones as precursors, which can be converted to **2,2'-bipyrrole**s through a series of chemical transformations.[7]
- Cross-Coupling Reactions: For substituted bipyrroles, modern cross-coupling reactions are indispensable. A common sequence involves the bromination of an existing bipyrrole core,

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followed by a Stille or Suzuki coupling reaction to introduce substituents at the 5 and 5' positions. The use of microwave irradiation has been shown to significantly improve the efficiency of these coupling reactions.[8][9]



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Caption: A generalized workflow for synthesizing 5,5'-substituted **2,2'-bipyrrole**s.

Experimental Protocol: Oxidative Coupling of Pyrrole

This protocol is adapted from a reported synthesis of the parent **2,2'-bipyrrole**.[3] The causality behind this choice of reagents lies in the need for a mild oxidant that can effect the C-C bond formation without leading to extensive polymerization of the electron-rich pyrrole starting material.

Objective: To synthesize unsubstituted **2,2'-bipyrrole** via oxidative coupling.

Materials:

- Pyrrole (distilled before use)
- Dichloromethane (DCM, anhydrous)
- Trimethylsilyl bromide (TMSBr)
- Phenyliodine(III) diacetate (PIDA) or a similar hypervalent iodine reagent
- Saturated sodium bicarbonate solution

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- Pentane
- Ethyl acetate
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve pyrrole (3.3 mmol) in anhydrous dichloromethane (10 ml).
- Inert Atmosphere: Degas the solution by bubbling with nitrogen or argon for 15 minutes.
- Cooling: Cool the reaction mixture to -78 °C using a dry ice/acetone bath. This low temperature is crucial to control the reactivity and minimize side reactions.
- Reagent Addition: To the cooled solution, rapidly add trimethylsilyl bromide (2.2 mmol) followed by a solution of phenyliodine(III) diacetate (1.1 mmol) in 1 ml of dichloromethane.
- Reaction: Stir the mixture vigorously at -78 °C for 1 hour.
- Workup: Quench the reaction by adding saturated sodium bicarbonate solution. Allow the mixture to warm to room temperature. Extract the aqueous layer with dichloromethane.
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel using a pentane/ethyl acetate (1:1) eluent to afford **2,2'-bipyrrole** as a colorless solid.[3]

Structural and Conformational Properties

The solid-state and solution-phase structures of **2,2'-bipyrrole** dictate its physical properties and how it interacts with its environment.

Crystal Structure

X-ray crystallography reveals that in the solid state, **2,2'-bipyrrole** is a centrosymmetric molecule, meaning it has a center of inversion that generates the complete molecule.[1][3] This

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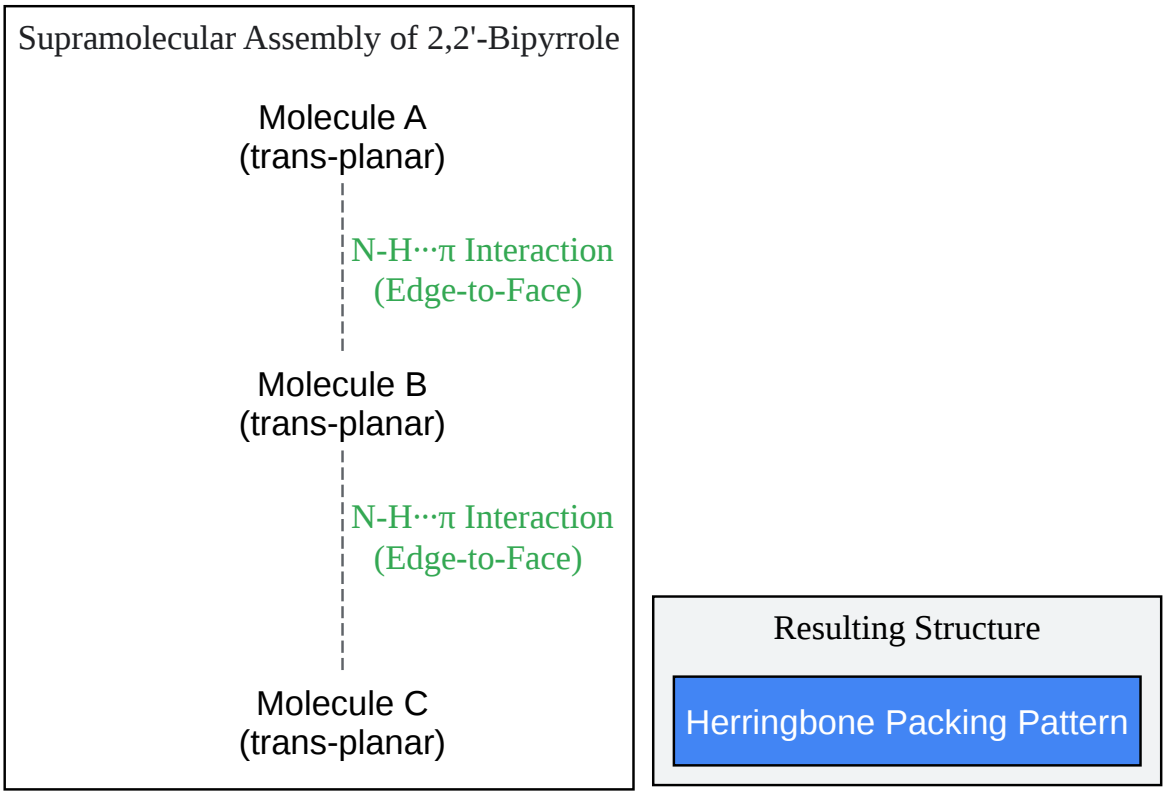
symmetry requires the two pyrrole rings to be perfectly coplanar and oriented in a trans conformation, with the N-H bonds pointing in opposite directions.[1][3]

Parameter	Value	Source
Formula	$C_8H_8N_2$	[1][2]
Molecular Weight	132.16 g/mol	[2]
Crystal System	Monoclinic	[1][2]
Space Group	$P2_1/c$	[1][2]
a	5.9500 (2) Å	[1][2]
b	6.7650 (2) Å	[1][2]
c	8.4363 (3) Å	[1][2]
β	96.746 (2)°	[1][2]
V	337.22 (2) $Å^3$	[1]
Z	2	[1][2]

Table 1: Crystallographic data for **2,2'-bipyrrole** at 173 K.[1]

A defining feature of the crystal packing is the presence of short N-H···π interactions, where the hydrogen atom of the N-H group of one molecule interacts with the electron cloud of an adjacent pyrrole ring.[1][3] This interaction, with a measured distance of approximately 2.5 Å, is shorter than the average N-H···π separation and is a key stabilizing force.[1][3] These interactions link the molecules into an edge-to-face arrangement, generating a characteristic herringbone pattern.[1][3]

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Caption: Intermolecular N-H···π interactions lead to a herringbone crystal packing.

Conformational Dynamics in Solution

In contrast to the rigid solid-state structure, **2,2'-bipyrrole** exhibits conformational flexibility in solution. The molecule can exist in a state of rapid equilibrium between cis and trans conformers. Theoretical studies and spectroscopic analyses suggest that the lower-energy trans form is the more stable and thus more populated conformer in solution.[10] The energy barrier to rotation around the central C-C bond is relatively low, allowing for this dynamic behavior.

Spectroscopic and Photophysical Properties

Spectroscopic analysis is fundamental to characterizing **2,2'-bipyrrole** and its derivatives.

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Property	Description
Appearance	Pale grey to light beige solid.[5]
Melting Point	~189-190 °C.[5]
^{1}H NMR	Shows characteristic signals for the α and β protons of the pyrrole rings.
^{13}C NMR	Provides signals corresponding to the unique carbon environments in the bipyrrole core.
UV-Vis λ_{max}	Exhibits absorption bands in the UV region corresponding to π-π* transitions. Substitution at the 5,5'-positions with conjugating groups leads to a bathochromic (red) shift.[8][9]
Fluorescence	Planar 2,2'-bipyrrole derivatives are known to exhibit blue fluorescence in both solution and the solid state.[11] The emission wavelength can be tuned through chemical modification and is sensitive to solvent polarity and protonation.[12][13]

Table 2: Key physical and spectroscopic properties of **2,2'-bipyrrole**.

UV-Vis Absorption and Fluorescence

The electronic properties of **2,2'-bipyrrole** are highly tunable. Extending the π-conjugation by adding substituents like phenyl or thienyl groups at the 5,5'-positions causes a significant red-shift in the maximum absorption wavelength (λ_{max}).[8][9] This principle is fundamental to designing molecules with specific light-absorbing properties for applications in dyes and sensors.

Furthermore, the fluorescence of bipyrrole systems is highly sensitive to the molecular environment. The emission spectrum can shift based on the polarity of the solvent, a phenomenon known as solvatochromism.[12] Additionally, protonation of the nitrogen atoms can dramatically alter the electronic structure and, consequently, the absorption and emission properties, making some derivatives useful as acid-responsive fluorescent probes.[13]

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Experimental Protocol: UV-Vis Spectroscopy

Objective: To measure the UV-Vis absorption spectrum of a **2,2'-bipyrrole** derivative.

Materials:

- Synthesized **2,2'-bipyrrole** sample
- Spectroscopic grade solvent (e.g., Dichloromethane or THF)
- Quartz cuvettes (1 cm path length)
- UV-Vis spectrophotometer

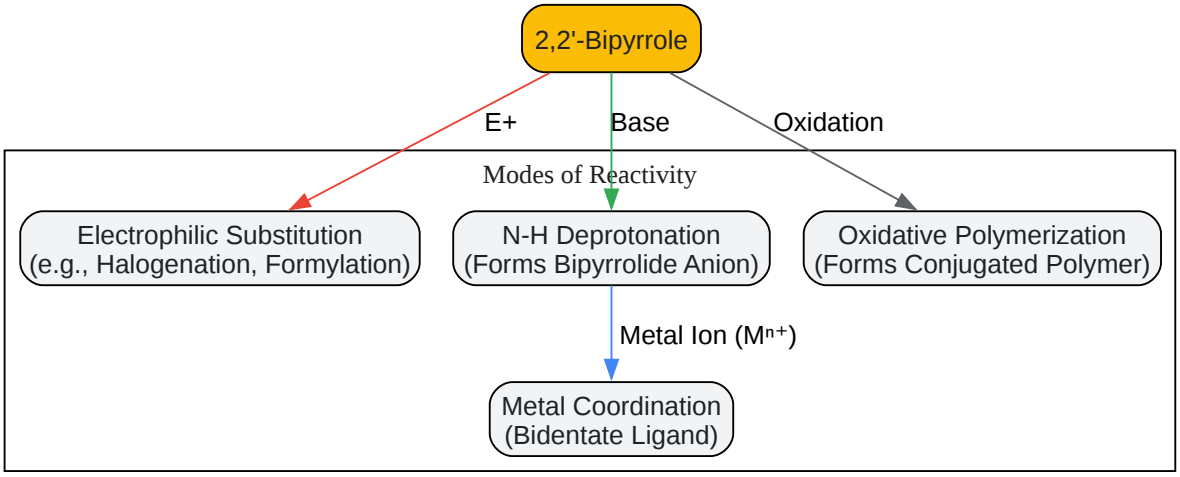
Procedure:

- Stock Solution: Accurately prepare a stock solution of the bipyrrole sample in the chosen solvent at a known concentration (e.g., 1 x 10^{-3} M).
- Working Solution: Dilute the stock solution to a concentration suitable for measurement (typically in the micromolar range, e.g., 1 x 10^{-5} M) to ensure the absorbance falls within the linear range of the instrument (ideally < 1.0).
- Spectrometer Setup: Calibrate the spectrophotometer by running a baseline spectrum with a cuvette containing only the pure solvent.
- Measurement: Fill a clean quartz cuvette with the working solution and place it in the spectrophotometer.
- Data Acquisition: Scan a range of wavelengths (e.g., 250-500 nm) and record the absorption spectrum.
- Analysis: Identify the wavelength of maximum absorbance (λ_{max}) and calculate the molar absorptivity (ε) using the Beer-Lambert law ($A = \varepsilon cl$), where A is the absorbance, c is the concentration, and l is the path length.

Chemical Reactivity

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The reactivity of **2,2'-bipyrrole** is governed by the electron-rich nature of the pyrrole rings and the presence of the two nitrogen atoms.



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Caption: Key reaction pathways available to the **2,2'-bipyrrole** scaffold.

- Electrophilic Substitution: Similar to monomeric pyrrole, the bipyrrole core is susceptible to electrophilic attack, primarily at the electron-rich α-positions (5 and 5').[14] This reactivity allows for the introduction of a wide array of functional groups.
- Deprotonation and Coordination: The N-H protons are weakly acidic and can be removed by a strong base to form the dianionic bipyrrolide. This anion is an excellent bidentate ligand, capable of coordinating with a variety of metal ions to form stable complexes. This property is the foundation of its use in catalysis and the synthesis of complex macrocycles.
- Oxidative Polymerization: **2,2'-bipyrrole** can undergo electrochemical polymerization to form conductive polymers.[5][15] The resulting polypyrrole chains exhibit extended π-conjugation, which is responsible for their electrical conductivity.

Applications in Research and Development

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The fundamental properties of **2,2'-bipyrrole** translate into a broad spectrum of applications.

- Macrocyclic and Porphyrinoid Chemistry: **2,2'-bipyrrole** is an indispensable building block for the synthesis of expanded porphyrins and other complex macrocycles.[4] These molecules are investigated for their unique photophysical properties, ion-binding capabilities, and catalytic activity.

- Medicinal Chemistry and Drug Development: The bipyrrole motif is a validated pharmacophore. Functionalized bipyrroles are present in natural products with anticancer and antimalarial activities.[3][16][17] Synthetic derivatives are continuously being developed as potential therapeutic agents.[18]

- Materials Science: The ability to form stable, conjugated systems makes **2,2'-bipyrrole** derivatives prime candidates for advanced materials. They are used to create conductive polymers for electronics, fluorescent materials for OLEDs, and chemosensors capable of detecting specific ions or molecules.[5][19]

Conclusion

2,2'-bipyrrole is a molecule of profound scientific importance, bridging the gap between natural product chemistry, synthetic methodology, and materials science. Its properties—a planar, electron-rich, and conformationally dynamic scaffold; tunable photophysics; and versatile reactivity—make it a powerful tool for innovation. A thorough understanding of these fundamental characteristics, from its crystal structure to its synthetic accessibility, is essential for any scientist seeking to build upon its legacy and develop the next generation of functional molecules and materials.

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